

Spectroscopic Data of Theviridoside: A Technical Overview

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Compound of Interest

| | |
|----------------|------------------|
| Compound Name: | <i>Theveside</i> |
| Cat. No.: | B1263606 |

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available spectroscopic data for Theviridoside, an iridoid glucoside with cytotoxic properties found in plant species such as *Cerbera odollam* and *Thevetia peruviana*. The information presented herein is intended to support research and development activities related to this natural product.

Chemical Structure and Properties

- Chemical Name: Methyl (1S,4aR,7aR)-4a-hydroxy-7-(hydroxymethyl)-1-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-5,7a-dihydro-1H-cyclopenta[c]pyran-4-carboxylate
- Molecular Formula: C₁₇H₂₄O₁₁
- Molecular Weight: 404.37 g/mol
- Synonyms: Theveridoside, **Theveside** methyl ester

Mass Spectrometry (MS) Data

High-resolution mass spectrometry has been used to confirm the molecular weight and elemental composition of Theviridoside. The following data has been reported:

| Precursor Ion | Observed m/z |
|---------------|--------------|
| $[M+H]^+$ | 405.1391 |
| $[M+Na]^+$ | 427.1211 |
| $[M+NH_4]^+$ | 422.1657 |

Table 1: Mass Spectrometry Data for Theviridoside.

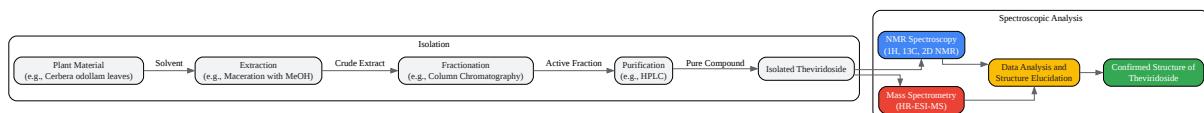
Nuclear Magnetic Resonance (NMR) Spectroscopy Data

Detailed ^1H and ^{13}C NMR spectroscopic data for Theviridoside, including chemical shifts (δ), multiplicities, and coupling constants (J), are essential for its unambiguous structural confirmation. However, a complete and publicly available dataset in a structured tabular format could not be located in the course of this review. Such data is typically found in the original publication detailing the compound's isolation and structural elucidation.

Experimental Protocols

Detailed experimental protocols for the acquisition of the MS and NMR data for Theviridoside are not readily available in the public domain. The following provides a general workflow for the spectroscopic analysis of a natural product like Theviridoside.

General Workflow for Spectroscopic Analysis



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